

# Disperse Blue 165:1 chemical structure and synthesis

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## Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B15557020

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An In-depth Technical Guide to C.I. **Disperse Blue 165:1**

## Introduction

C.I. **Disperse Blue 165:1** is a monoazo disperse dye known for its dark blue, bright hue.<sup>[1][2]</sup> It is utilized in the textile industry for dyeing synthetic fibers, such as polyester, nylon, and acrylic, due to its excellent colorfastness.<sup>[1]</sup> It also finds application as a colorant in the plastics and printing industries.<sup>[1]</sup> This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and experimental protocols.

## Chemical Structure and Identity

**Disperse Blue 165:1** is chemically identified as N-(2-(2-(2-cyano-4,6-dinitrophenyl)diazenyl)-5-(diethylamino)phenyl)acetamide.<sup>[1]</sup> It belongs to the single azo class of dyes.<sup>[2]</sup>

Chemical Structure:

## Physicochemical Properties

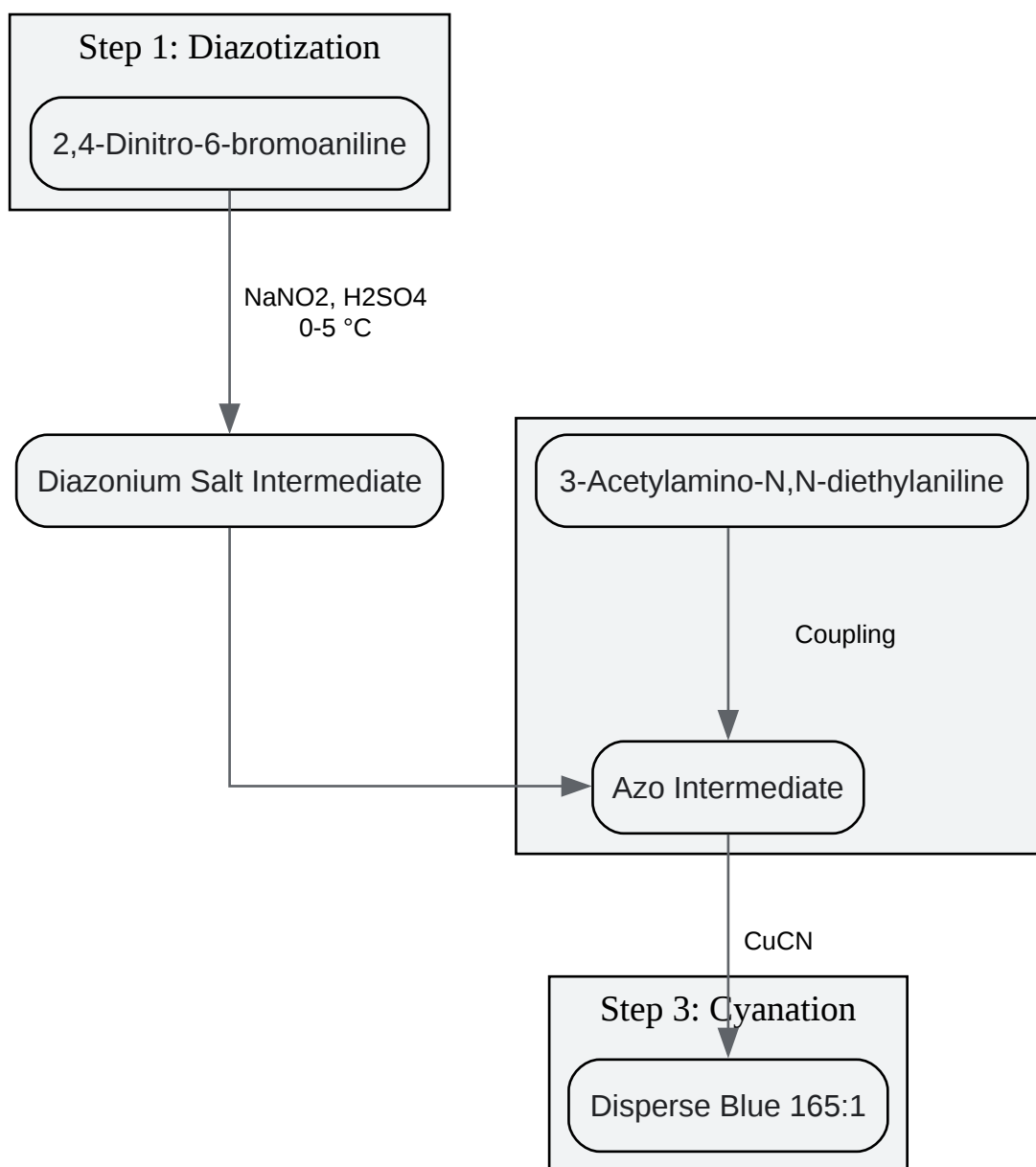
A summary of the key physicochemical properties of C.I. **Disperse Blue 165:1** is presented in the table below.

Property	Value	Reference(s)
CAS Number	86836-00-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C19H19N7O5	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	425.398 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Dark blue powder	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	698.9 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.37 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	376.5 °C	<a href="#">[1]</a>

## Synthesis of Disperse Blue 165:1

The synthesis of **Disperse Blue 165:1** is a multi-step process that involves diazotization, an azo coupling reaction, and a subsequent cyanation step.[\[2\]](#)[\[3\]](#)

## Synthesis Workflow



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Caption: Synthesis workflow for C.I. **Disperse Blue 165:1**.

## Experimental Protocols

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be described as follows, based on the known reaction pathway.

### Protocol 1: Diazotization of 2,4-Dinitro-6-bromoaniline

- **Preparation:** In a suitable reaction vessel, suspend one molar equivalent of 2,4-Dinitro-6-bromoaniline in a mixture of concentrated sulfuric acid and acetic acid.
- **Cooling:** Cool the suspension to 0-5 °C in an ice-salt bath with continuous stirring. It is critical to maintain this temperature range to prevent the decomposition of the diazonium salt.
- **Nitrite Addition:** In a separate beaker, prepare a solution of sodium nitrite ( $\text{NaNO}_2$ ) in cold water.
- **Reaction:** Slowly add the sodium nitrite solution dropwise to the cooled amine suspension while maintaining vigorous stirring and ensuring the temperature does not exceed 5 °C.
- **Completion:** After the addition is complete, continue to stir the mixture for an additional 20-30 minutes to ensure the diazotization reaction is complete. The resulting solution contains the diazonium salt.

## Protocol 2: Azo Coupling

- **Coupling Solution:** In a separate vessel, dissolve one molar equivalent of the coupling agent, 3-Acetylamino-N,N-diethylaniline, in an appropriate solvent.
- **Cooling:** Cool the solution of the coupling component to 0-5 °C in an ice bath.
- **Reaction:** Slowly add the freshly prepared diazonium salt solution from Protocol 1 to the cooled coupling component solution with constant and efficient stirring. An intensely colored precipitate should form.
- **Completion:** Continue stirring the reaction mixture in the ice bath for 30-60 minutes to ensure the coupling reaction is complete.
- **Isolation:** Isolate the resulting azo intermediate by vacuum filtration, washing it thoroughly with cold water to remove any unreacted starting materials and salts.

## Protocol 3: Cyanation

- **Reaction Mixture:** The intermediate azo compound is then subjected to a cyanation reaction. This is typically achieved by heating the intermediate with a cyanide source, such as cuprous cyanide, in a suitable solvent like dimethylformamide (DMF).

- Isolation and Purification: After the reaction is complete, the final product, **Disperse Blue 165:1**, is isolated by filtration. The crude product is then washed, ground, and dried to obtain the final dye.

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